

Technical Guide: Solubility Profile of Fluorol Yellow 088

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Compound of Interest

Compound Name: Fluorol Yellow 088

Cat. No.: B149401

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This document provides a detailed technical overview of the solubility characteristics of **Fluorol Yellow 088** (also known as Solvent Green 4), a lipophilic fluorescent dye. It includes a comprehensive summary of its solubility in various solvents, detailed experimental protocols for solubility determination and staining solution preparation, and graphical representations of key workflows.

Introduction

Fluorol Yellow 088 is a highly fluorescent, lipophilic dye widely utilized in biological research and industrial applications.[1][2] Chemically identified as 2,8-dimethylnaphtho[3,2,1-kl]xanthene, its primary application in life sciences is the staining of hydrophobic structures, particularly suberin lamellae and cuticular waxes in plant tissues.[3][4] As a solvent dye, it is characterized by its low solubility in water and high affinity for non-aqueous, lipid-rich environments such as oils, fats, waxes, and hydrocarbon derivatives.[1][5] Understanding its solubility profile is critical for the preparation of stable stock and working solutions, ensuring reproducibility in staining protocols and other experimental applications.

Solubility Profile

Fluorol Yellow 088 is hydrophobic and generally insoluble in aqueous solutions, while demonstrating solubility in a range of organic solvents.[5][6] The quantitative and qualitative solubility data compiled from various technical sources are summarized below.

Table 1: Quantitative and Qualitative Solubility of Fluorol Yellow 088

Solvent	Solubility Type	Concentration / Observation	Source(s)
Water	Quantitative	0.2 mg/L - 34.3 mg/L	[5]
Qualitative	Poorly soluble; does not mix well	[5][6]	
Dimethyl Sulfoxide (DMSO)	Quantitative	4 mg/mL (with sonication and heating to 60°C)	[2]
Qualitative	Soluble; Slightly soluble (when heated)	[6][7]	
Dimethylformamide (DMF)	Qualitative	Soluble	[6]
Acetonitrile	Qualitative	Soluble	[6]
Chloroform	Qualitative	Soluble; Slightly soluble	[6][7]
Ethyl Acetate	Qualitative	Soluble	[6]
Ethanol (99.5%)	Qualitative	Readily dissolves	[4]
Methanol	Qualitative	Very slightly soluble	[7]
Lactic Acid	Qualitative	Soluble (used as a solvent for staining solutions)	[3][6]
Polyethylene Glycol (400) with 90% Glycerol	Qualitative	Forms a stable, efficient solvent system	[3][6]
Lipids, Oils, Waxes, Greases	Qualitative	High affinity and solubility	[1][5]

Experimental Protocols

Accurate and reproducible experimental results depend on correctly prepared solutions. The following section details methodologies for determining solubility and preparing common staining solutions of **Fluorol Yellow 088**.

Protocol for General Solubility Determination (Visual Method)

This protocol is adapted from standardized methods for assessing chemical solubility in various media and is suitable for a qualitative or semi-quantitative assessment in a research laboratory setting.^[8]

Objective: To determine the approximate solubility of **Fluorol Yellow 088** in a target solvent by visual inspection.

Materials:

- **Fluorol Yellow 088** powder
- Target solvents (e.g., DMSO, Ethanol, Culture Medium)
- Glass test tubes or vials
- Vortex mixer
- Water bath or heater
- Pipettes and analytical balance

Procedure:

- Initial High-Concentration Test:
 - Weigh approximately 10 mg of **Fluorol Yellow 088** into a glass tube.
 - Add the appropriate volume of solvent to achieve a high starting concentration (e.g., 0.5 mL for a 20 mg/mL test).^[8]

- Cap the tube securely.
- Mechanical Agitation:
 - Vortex the mixture vigorously for 1-2 minutes.
 - If the solid is not fully dissolved, use a water bath to gently heat the solution (e.g., to 60°C for DMSO), followed by further vortexing or sonication.^[2] Be cautious with volatile solvents.
- Visual Observation:
 - Carefully inspect the solution against a light source. A compound is considered "soluble" if the solution is clear with no visible particulates, cloudiness, or precipitate.^[8]
- Serial Dilution for Insoluble Compounds:
 - If the dye does not dissolve at the initial concentration, increase the solvent volume to decrease the concentration by a factor of 10 (e.g., add 4.5 mL of solvent to the 0.5 mL mixture to achieve a 2 mg/mL concentration).^[8]
 - Repeat the mechanical agitation and heating steps.
 - Continue this process of serial dilution until solubility is achieved or the desired lower limit is reached.
- Documentation: Record the highest concentration at which **Fluorol Yellow 088** fully dissolves in each tested solvent.

Protocols for Preparing Staining Solutions

Fluorol Yellow 088 is a preferred stain for suberin in plant tissues.^[4] The choice of solvent affects the preparation protocol.

Protocol A: Lactic Acid Method^[6]

- Prepare a 0.01% (w/v) solution of **Fluorol Yellow 088** in lactic acid.

- Heat the mixture at 70°C for 30 minutes to ensure complete dissolution.
- The solution should be prepared freshly before use.

Protocol B: Polyethylene Glycol-Glycerol Method[2][3]

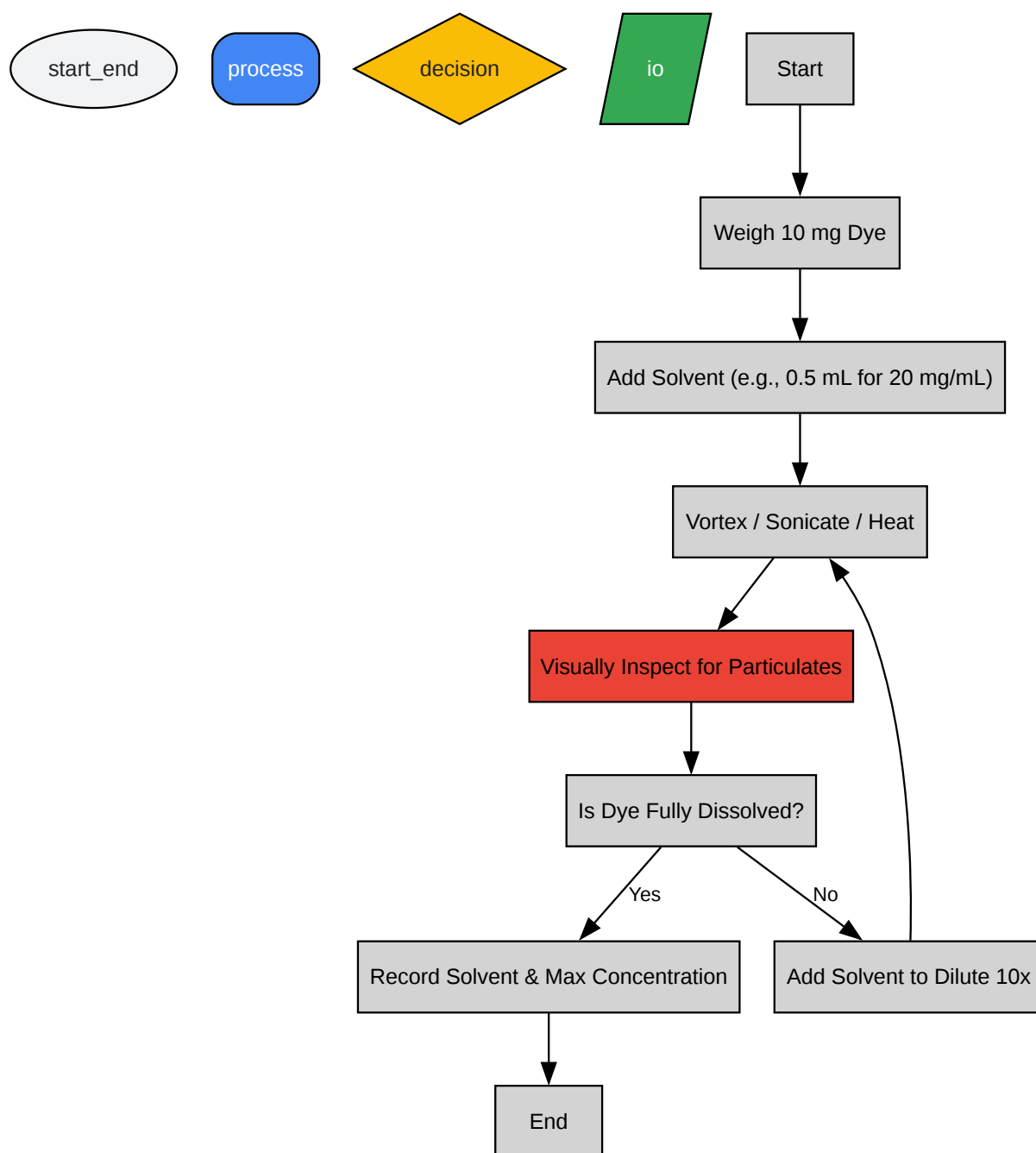
- Prepare a 0.01% (w/v) solution of **Fluorol Yellow 088** in polyethylene glycol (PEG 400).
- Heat the solution at 90°C for 1 hour to dissolve the dye completely.
- Add an equal volume of 90% glycerol (containing 10% distilled water) and mix thoroughly.

Protocol C: Ethanol Method[4]

- Prepare a 0.01% (w/v) solution of **Fluorol Yellow 088** in 99.5% ethanol.
- The dye dissolves readily at room temperature with gentle agitation, eliminating the need for heating.

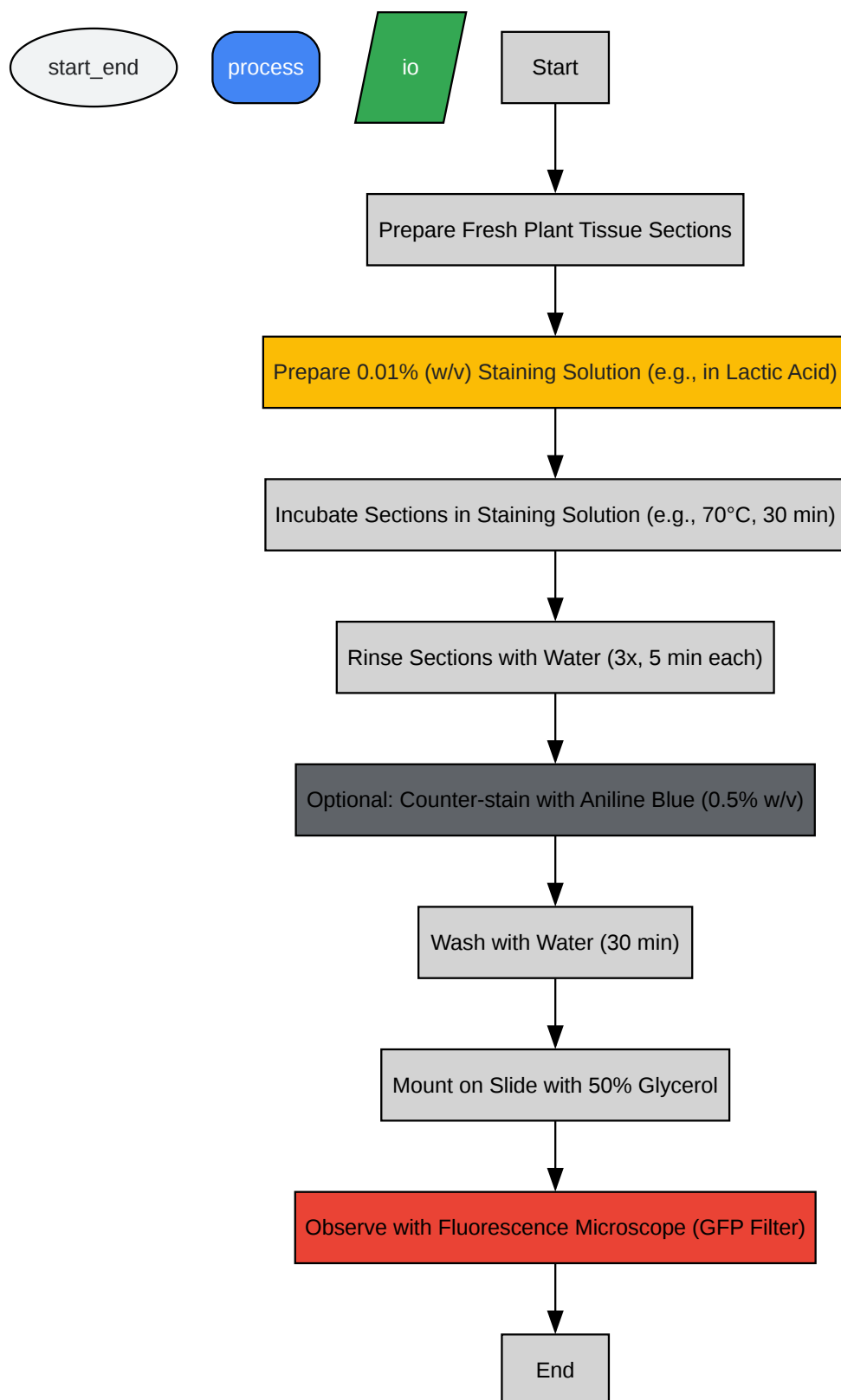
Workflow Visualizations

To further clarify the experimental processes, the following diagrams illustrate the logical flow of the solubility testing and a typical plant tissue staining protocol.



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Caption: Workflow for Determining Dye Solubility.



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Caption: Staining Protocol for Suberin in Plant Tissue.

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